

Isopropyl Ethanesulfonate: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: *Isopropyl ethanesulfonate*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isopropyl ethanesulfonate (CAS No. 14245-62-6) is an organic compound with the chemical formula $C_5H_{12}O_3S$.^{[1][2][3]} It is an ester of ethanesulfonic acid and isopropanol. This document provides a detailed overview of the known physical properties of **isopropyl ethanesulfonate**, outlines standard experimental methodologies for their determination, and presents a generalized workflow for its synthesis and purification. This guide is intended to be a valuable resource for professionals in research and drug development who may work with or encounter this compound.

Physical and Chemical Properties

Isopropyl ethanesulfonate is typically a colorless to pale yellow or light brown liquid.^{[1][4]} It is characterized by the presence of an isopropyl group and an ethanesulfonate moiety.^[1] The compound is soluble in polar organic solvents such as DMSO and methanol, but has limited solubility in water.^{[1][2][4]} It is stable under standard room temperature conditions.^{[1][5][6]}

Summary of Physical Properties

Property	Value	Source
Molecular Formula	C5H12O3S	[1][2][3]
Molecular Weight	152.21 g/mol	[2][3]
Physical Form	Liquid, Oil	[1][4][5]
Color	Colorless to Pale Yellow, Light Brown	[1][4]
Boiling Point	237 °C	[2][4][7]
Density	1.096 g/cm ³	[2][4][7]
Flash Point	97 °C	[2][4][7]
Solubility	Slightly soluble in DMSO and Methanol; Limited solubility in water.[1][2][4]	
Storage Temperature	Refrigerator or Room Temperature	[2][4][5][7]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **isopropyl ethanesulfonate** are not readily available in the provided search results. However, standard analytical techniques are employed for the characterization of similar alkyl sulfonate compounds.[8][9] The following are generalized methodologies for determining the key physical properties listed above.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common method for determining the boiling point is distillation.

- **Apparatus Setup:** A distillation apparatus is assembled using a round-bottom flask, a condenser, a thermometer, and a receiving flask.

- **Sample Preparation:** The liquid sample (**isopropyl ethanesulfonate**) is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated.
- **Data Collection:** The temperature is recorded when the liquid is boiling and the vapor temperature stabilizes. This stable temperature is the boiling point. For accuracy, the atmospheric pressure should also be recorded, as boiling point varies with pressure.

Determination of Density

Density is the mass per unit volume of a substance.

- **Apparatus:** A pycnometer (a flask with a specific volume) and an analytical balance are required.
- **Measurement:**
 - The empty pycnometer is weighed.
 - The pycnometer is filled with the sample liquid, and any excess is removed.
 - The filled pycnometer is weighed again.
 - The pycnometer is then emptied, cleaned, and filled with a reference substance of known density (e.g., deionized water) and weighed.
- **Calculation:** The density of the sample is calculated using the weights and the known density of the reference substance.

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

- **Visual Method:**
 - A known volume of the solvent (e.g., water, DMSO, methanol) is placed in a vial.

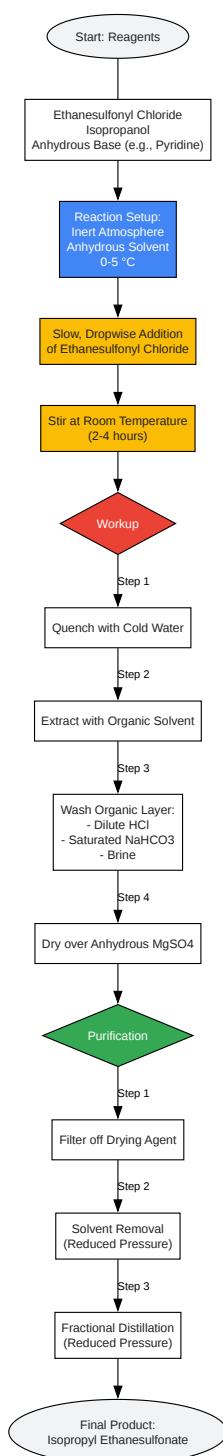
- Small, measured amounts of **isopropyl ethanesulfonate** are incrementally added to the solvent.
- The mixture is agitated after each addition until the solute dissolves.
- The point at which the solute no longer dissolves and a separate phase or precipitate is observed is noted. This provides a qualitative or semi-quantitative measure of solubility.

Structural and Purity Analysis

Techniques such as Fourier-Transform Infrared Spectroscopy (FTIR), High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy are used to confirm the structure and purity of alkyl sulfonates.^{[8][9]}

Generalized Experimental Workflow: Synthesis and Purification

The following diagram illustrates a general workflow for the synthesis of an alkyl ethanesulfonate, like **isopropyl ethanesulfonate**, followed by a standard purification process. This is based on a common synthetic route for similar esters.^[10]



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Caption: Generalized workflow for the synthesis and purification of **isopropyl ethanesulfonate**.

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References

- 1. CAS 14245-62-6: propan-2-yl ethanesulfonate | CymitQuimica [cymitquimica.com]
- 2. 14245-62-6 | CAS DataBase [m.chemicalbook.com]
- 3. Ethanesulfonic acid, isopropyl ester | C₅H₁₂O₃S | CID 134677 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ethanesulfonic acid isopropyl ester CAS#: 14245-62-6 [m.chemicalbook.com]
- 5. Isopropyl ethanesulfonate | 14245-62-6 [sigmaaldrich.com]
- 6. 14245-62-6|Isopropyl ethanesulfonate|BLD Pharm [bldpharm.com]
- 7. Ethanesulfonic acid isopropyl ester | 14245-62-6 [chemicalbook.com]
- 8. researchgate.net [researchgate.net]
- 9. tandfonline.com [tandfonline.com]
- 10. benchchem.com [benchchem.com]
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